

handling and storage procedures for 2,4-Dimethylhexane in the lab

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Compound of Interest

Compound Name: 2,4-Dimethylhexane

Cat. No.: B165551

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Application Notes and Protocols for 2,4-Dimethylhexane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,4-Dimethylhexane** in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of research activities.

Chemical and Physical Properties

2,4-Dimethylhexane is a flammable, colorless liquid.^[1] It is important to be aware of its physical and chemical properties to handle it safely.

| Property | Value | Reference |
|-------------------|-----------------------------------|--------------|
| Molecular Formula | C8H18 | [1] |
| Molecular Weight | 114.23 g/mol | [1][2] |
| Boiling Point | 109 °C | [3] |
| Flash Point | 22.22 °C (72.00 °F) | [4] |
| Vapor Pressure | 30.4 mmHg @ 25 °C | [1][4] |
| Specific Gravity | 0.697 - 0.703 @ 25 °C | [4] |
| Refractive Index | 1.390 - 1.396 @ 20 °C | [4] |
| Flammability | Highly flammable liquid and vapor | [1][5][6][7] |

Hazard Identification

2,4-Dimethylhexane is classified as a hazardous substance.[1][5][6] Key hazards include:

- Flammability: Highly flammable liquid and vapor.[1][5][6][7] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[5][8]
- Health Hazards:
 - May be fatal if swallowed and enters airways (aspiration hazard).[1][6]
 - Causes skin irritation.[1][6]
 - May cause drowsiness or dizziness.[1][6]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[5][6]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,4-Dimethylhexane** to minimize exposure risk.[9][10]

| PPE Category | Specification |
|------------------------|---|
| Eye/Face Protection | Chemical safety goggles or a face shield where splashing is possible. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[5] |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile rubber with a minimum layer thickness of 0.4 mm).[7] A lab coat or chemical-resistant suit should be worn.[9][11] |
| Respiratory Protection | Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5] |

Experimental Protocols: Handling and Storage

Handling Protocol

Objective: To ensure the safe handling of **2,4-Dimethylhexane** during laboratory procedures.

Methodology:

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[5][7]
 - Ensure an eyewash station and safety shower are readily accessible.
 - Remove all potential ignition sources from the work area (e.g., open flames, hot surfaces, sparks).[5][7]
 - Use explosion-proof electrical, ventilating, and lighting equipment.[5][12]
 - Ground and bond containers and receiving equipment to prevent static discharge.[5][7]
 - Use only non-sparking tools.[5][12]

- Dispensing:
 - Wear appropriate PPE as outlined in Section 3.0.
 - Slowly open the container to release any pressure buildup.
 - Carefully pour or pipette the required amount of **2,4-Dimethylhexane**, avoiding splashes.
 - Keep the container tightly closed when not in use.[\[5\]](#)[\[7\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[\[7\]](#)
 - Decontaminate any surfaces that may have come into contact with the chemical.
 - Properly dispose of any contaminated materials as hazardous waste.[\[5\]](#)[\[6\]](#)

Storage Protocol

Objective: To ensure the safe storage of **2,4-Dimethylhexane** to prevent accidents and maintain chemical stability.

Methodology:

- Storage Location:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[12\]](#)
 - Keep away from heat, sparks, and open flames.[\[5\]](#)[\[7\]](#)
 - Store in a locked cabinet to prevent unauthorized access.[\[5\]](#)[\[6\]](#)
 - Do not store in direct sunlight or near heat sources like ovens or steam pipes.[\[13\]](#)
- Container Requirements:
 - Use the original container or a compatible, properly labeled secondary container.

- Ensure containers are in good condition and free from leaks.
- Segregation:
 - Store away from incompatible materials, such as strong oxidizing agents.

Emergency Procedures

Spill Cleanup Protocol

Objective: To safely clean up a spill of **2,4-Dimethylhexane**, minimizing exposure and environmental contamination.

Methodology:

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.
 - Eliminate all ignition sources.[\[8\]](#)
 - Increase ventilation in the area.[\[14\]](#)
- Containment:
 - Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, vermiculite, or commercial sorbent pads.[\[5\]](#)[\[8\]](#) Create a dike around the spill to prevent it from spreading.[\[14\]](#)[\[15\]](#)
- Cleanup:
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[\[5\]](#)[\[8\]](#)[\[15\]](#)
- Decontamination:
 - Clean the spill area with soap and water.[\[16\]](#)
 - Dispose of all contaminated cleaning materials as hazardous waste.[\[15\]](#)

First Aid Measures

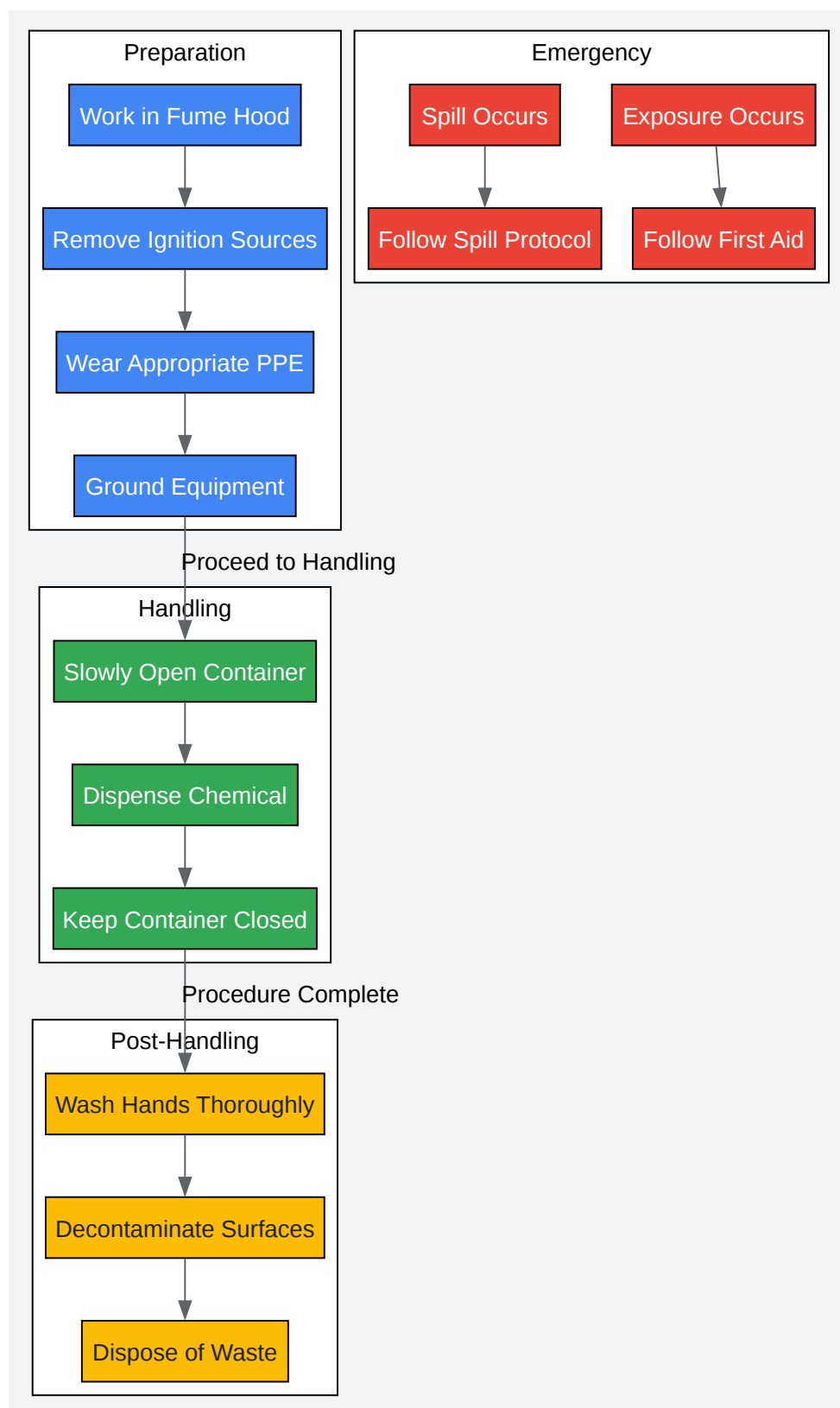
Objective: To provide immediate care to an individual exposed to **2,4-Dimethylhexane**.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[5][17] |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the skin with plenty of soap and water for at least 15 minutes.[5][17] If skin irritation persists, seek medical attention.[5] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[5] Seek medical attention if irritation persists.[5] |
| Ingestion | Do NOT induce vomiting.[5][6] If the person is conscious, rinse their mouth with water. Seek immediate medical attention or call a poison control center.[5][17] |

Waste Disposal

Dispose of **2,4-Dimethylhexane** and any contaminated materials in accordance with local, state, and federal regulations.[5][6] Contact your institution's environmental health and safety department for specific guidance.

Workflow Diagram



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Caption: Safe handling workflow for **2,4-Dimethylhexane**.

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References

- 1. 2,4-Dimethylhexane | C₈H₁₈ | CID 11511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (s)-2,4-Dimethyl-hexane | C₈H₁₈ | CID 22810193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4-dimethylhexane [stenutz.eu]
- 4. (±)-2,4-dimethyl hexane, 589-43-5 [thegoodscentcompany.com]
- 5. fishersci.com [fishersci.com]
- 6. cpachem.com [cpachem.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. epa.gov [epa.gov]
- 10. hazmatschool.com [hazmatschool.com]
- 11. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 12. 2,4-Dimethylhexane | 589-43-5 | TCI AMERICA [tcichemicals.com]
- 13. Storage of Laboratory Chemicals: Research Safety: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 14. hydepark-environmental.com [hydepark-environmental.com]
- 15. acs.org [acs.org]
- 16. Hazardous Chemical Spill Cleanup [binghamton.edu]
- 17. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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